

Spectroscopic Comparison of Dichlorobenzal Chloride Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 2,6-Dichlorobenzal chloride

CAS No.: 81-19-6

Cat. No.: B147616

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For researchers, scientists, and drug development professionals, the unambiguous identification of isomeric compounds is a critical step in chemical synthesis and analysis. This guide provides a comprehensive spectroscopic comparison of various dichlorobenzal chloride isomers, offering experimental data and detailed protocols to facilitate their differentiation.

The position of chlorine atoms on the benzene ring of dichlorobenzal chloride significantly influences the electronic environment of the molecule, leading to distinct spectroscopic signatures. This guide focuses on the comparison of the 2,3-, 2,4-, 2,5-, 2,6-, 3,4-, and 3,5-dichlorobenzal chloride isomers using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Raman spectroscopy, and Mass Spectrometry (MS).

Data Presentation: Spectroscopic Comparison Tables

The following tables summarize the key spectroscopic data for the dichlorobenzal chloride isomers. Please note that while some of the presented data is derived from experimental sources, a portion is based on predictive models due to the limited availability of comprehensive public experimental datasets.

Table 1: ¹H NMR Spectral Data of Dichlorobenzal Chloride Isomers (in CDCl₃)

Isomer	Chemical Shift of -CH ₂ Cl (ppm)	Chemical Shift of Aromatic Protons (ppm)
2,3-Dichlorobenzal chloride	~4.66	~7.16 - 7.38 (multiplet)
2,4-Dichlorobenzal chloride	~4.65	~7.26 - 7.41 (multiplet)
2,5-Dichlorobenzal chloride	~4.6 (predicted)	~7.2 - 7.4 (predicted multiplet)
2,6-Dichlorobenzal chloride	~4.88	~7.20 - 7.33 (multiplet)
3,4-Dichlorobenzal chloride	~4.5 (predicted)	~7.2 - 7.5 (predicted multiplet)
3,5-Dichlorobenzal chloride	~4.5 (predicted)	~7.2 - 7.3 (predicted multiplet)

Table 2: ¹³C NMR Spectral Data of Dichlorobenzal Chloride Isomers (in CDCl₃)

Isomer	Chemical Shift of -CH ₂ Cl (ppm)	Chemical Shifts of Aromatic Carbons (ppm)	Number of Aromatic Signals
2,3-Dichlorobenzal chloride	~43 (predicted)	~127 - 135 (predicted)	6
2,4-Dichlorobenzal chloride	~44.5	~127.5, 129.5, 130.5, 133.0, 134.5, 135.0	6
2,5-Dichlorobenzal chloride	~44 (predicted)	~128 - 135 (predicted)	6
2,6-Dichlorobenzal chloride	~41.0	~128.5, 130.0, 131.5, 135.0	4
3,4-Dichlorobenzal chloride	~45 (predicted)	~128 - 134 (predicted)	6
3,5-Dichlorobenzal chloride	~45 (predicted)	~127 - 136 (predicted)	4

Table 3: Key IR and Raman Vibrational Frequencies (cm⁻¹) of Dichlorobenzal Chloride Isomers

Isomer	C-H (Aromatic) Stretch	C=C (Aromatic) Stretch	C-Cl Stretch	CH ₂ Wag
2,4-Dichlorobenzal chloride	~3050-3100	~1470, 1560, 1590	~680, 820	~1250
2,6-Dichlorobenzal chloride	~3060-3100	~1440, 1560, 1580	~700, 780	~1214

Note: Data for other isomers is not readily available in the searched literature.

Table 4: Mass Spectrometry Data (m/z) of Dichlorobenzal Chloride Isomers

Isomer	Molecular Ion [M] ⁺	Key Fragment Ions
2,3-Dichlorobenzal chloride	194, 196, 198	159, 161, 124, 89
2,4-Dichlorobenzal chloride	194, 196, 198	159, 161, 124, 89
2,6-Dichlorobenzal chloride	194, 196, 198	159, 161, 124, 89

Note: The presence of two chlorine atoms results in a characteristic isotopic pattern for chlorine-containing ions (M, M+2, M+4). The fragmentation patterns for positional isomers are often very similar, making differentiation by MS alone challenging without high-resolution analysis and comparison to standards.

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of dichlorobenzal chloride isomers.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 10-20 mg of the dichlorobenzal chloride isomer in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. Transfer the solution to a 5 mm NMR tube.
- ^1H NMR Spectroscopy:
 - Instrument: 400 MHz NMR Spectrometer.
 - Parameters:
 - Pulse Program: Standard single pulse.
 - Number of Scans: 16.
 - Relaxation Delay: 1.0 s.
 - Spectral Width: -2 to 12 ppm.
- ^{13}C NMR Spectroscopy:
 - Instrument: 100 MHz NMR Spectrometer.
 - Parameters:
 - Pulse Program: Proton-decoupled.
 - Number of Scans: 1024.
 - Relaxation Delay: 2.0 s.
 - Spectral Width: -5 to 220 ppm.

2. Infrared (IR) and Raman Spectroscopy

- Sample Preparation: For liquid samples, a thin film can be prepared between two potassium bromide (KBr) plates. For solid samples, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- FTIR Spectroscopy:

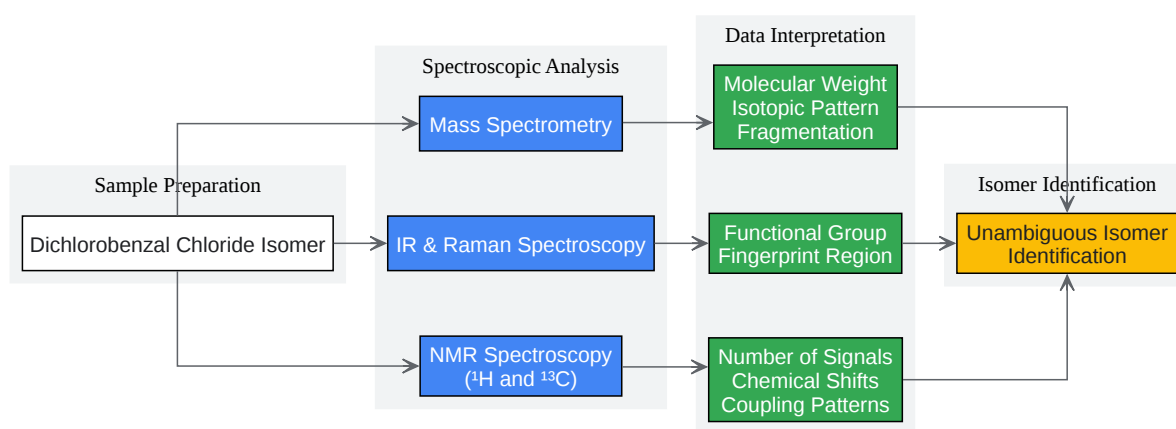
- Instrument: Fourier Transform Infrared Spectrometer.
- Parameters:
 - Scan Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 32.
- Raman Spectroscopy:
 - Instrument: Raman Spectrometer with a 785 nm laser excitation.
 - Parameters:
 - Scan Range: 200 - 3200 cm^{-1} .
 - Laser Power: 100 mW.
 - Integration Time: 10 s.

3. Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.
- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Instrument: GC-MS system with an electron ionization (EI) source.
 - GC Parameters:
 - Column: HP-5ms or equivalent.
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 50 °C, hold for 2 min, then ramp to 280 °C at 10 °C/min.

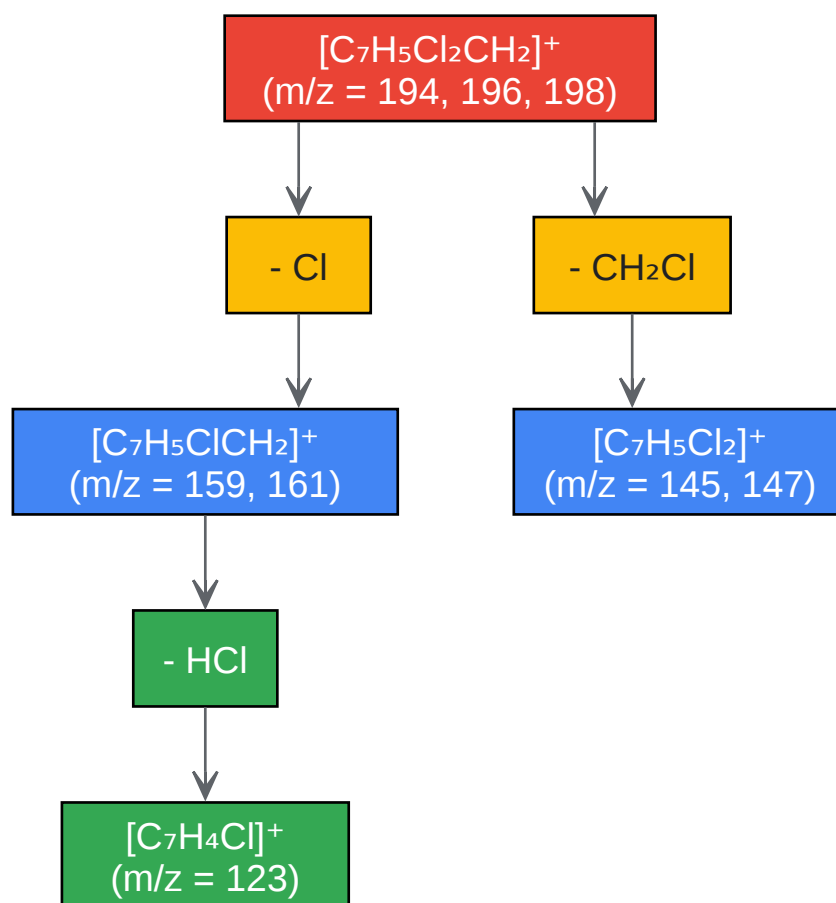
- MS Parameters:
 - Ionization Energy: 70 eV.
 - Mass Range: 40 - 450 amu.

Mandatory Visualization



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Caption: Workflow for the spectroscopic identification of dichlorobenzal chloride isomers.



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Caption: Proposed mass spectral fragmentation pathway for a dichlorobenzal chloride isomer.

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